

Timepidium bromide anticholinergic activity comparison

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Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

Cat. No.: S006984

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Profile of Timepidium Bromide

Property	Description
Drug Class	Anticholinergic / Antispasmodic [1]
Primary Indication	Symptomatic treatment of visceral and gastrointestinal spasms, and associated pain [1]
Mechanism of Action	Antagonism of muscarinic receptors (Anticholinergic) [2] [1] [3]
Key Feature	Quaternary ammonium compound; does not cross the blood-brain barrier, minimizing central nervous system side effects [1]
Chemical Formula	$C_{17}H_{22}BrNOS_2$ [1] [3]

Experimental Data from Available Literature

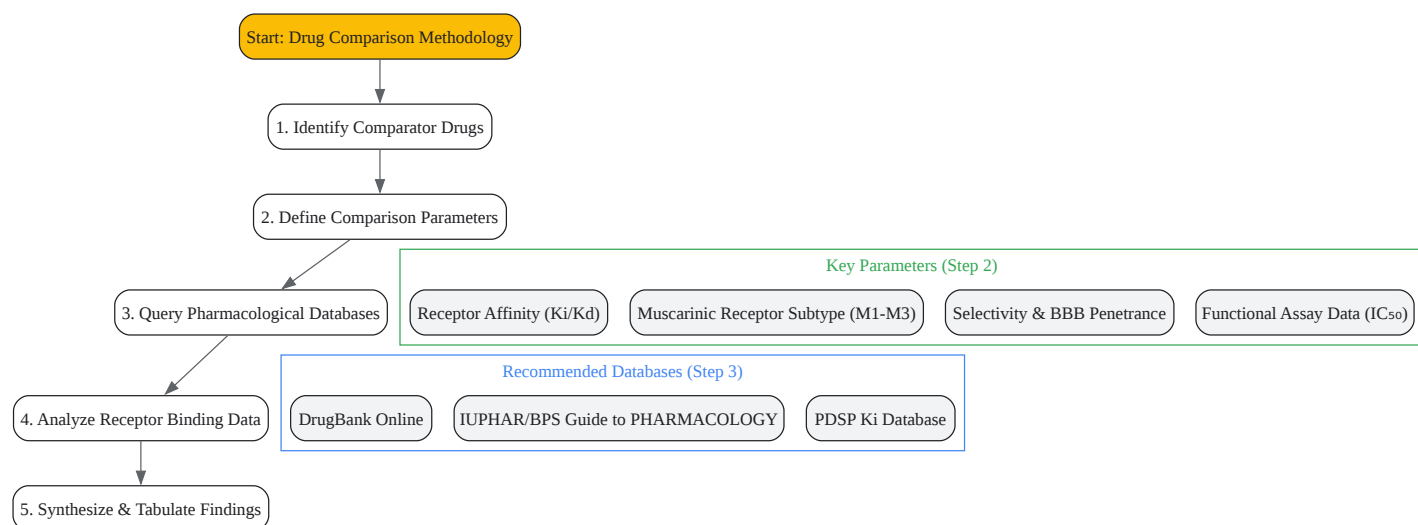
The most relevant study found was conducted in rabbits in 1982. The table below summarizes its findings on the drug's effect on gastrointestinal blood flow [2].

Experimental Factor	Finding
Subject	Rabbits
Dose	200 µg/kg, intravenous
Effect on Total Gastric Blood Flow	Slight increase
Effect on Mucosal Blood Flow (Pyloric Antrum)	Considerable increase
Antagonism of Cholinergic Effects	Reversed reduction in gastric blood flow caused by acetylcholine and neostigmine
Proposed Mechanism	Action mediated via muscarinic receptors

Guidance for Comparative Analysis

Comprehensive comparison guides require robust, head-to-head experimental data. The current search results do not contain studies directly comparing **Timepidium bromide**'s potency, affinity for muscarinic receptor subtypes (M1-M3), or clinical efficacy against other anticholinergics like atropine or modern selective agents.

For a rigorous comparison, you may need to consult specialized pharmacological databases and full-text papers. The following flowchart outlines a potential methodology for a systematic comparison based on a universal pharmacological approach discussed in one of the search results [4].



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References

1. Timestepidium bromide - Wikipedia [en.wikipedia.org]
2. Effect of timestepidium bromide, an anticholinergic agent, on ... [pubmed.ncbi.nlm.nih.gov]

3. CAS 35035-05-3 Timepidium bromide - BOC Sciences [bocsci.com]

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